

5-Phenoxyisobenzofuran-1,3-dione molecular structure

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Compound of Interest

Compound Name: 5-Phenoxyisobenzofuran-1,3-dione

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An In-depth Technical Guide to the Molecular Structure of **5-Phenoxyisobenzofuran-1,3-dione**

Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive exploration of **5-Phenoxyisobenzofuran-1,3-dione**, a pivotal chemical intermediate also known as 4-Phenoxyphthalic Anhydride. Designed for researchers, scientists, and professionals in drug development and materials science, this document delves into the molecule's structural characteristics, physicochemical properties, synthesis methodologies, and spectroscopic signature. We will examine the causality behind established synthetic protocols and contextualize the molecule's significance as a monomer in high-performance polymers and a precursor in pharmaceutical synthesis.

Introduction and Significance

5-Phenoxyisobenzofuran-1,3-dione (CAS No. 21345-01-7) is an aromatic ether anhydride. Its structure uniquely combines the reactivity of a cyclic dicarboxylic anhydride with the thermal and oxidative stability conferred by an aromatic ether linkage.^{[1][2]} This duality makes it a valuable building block in several advanced chemical fields.

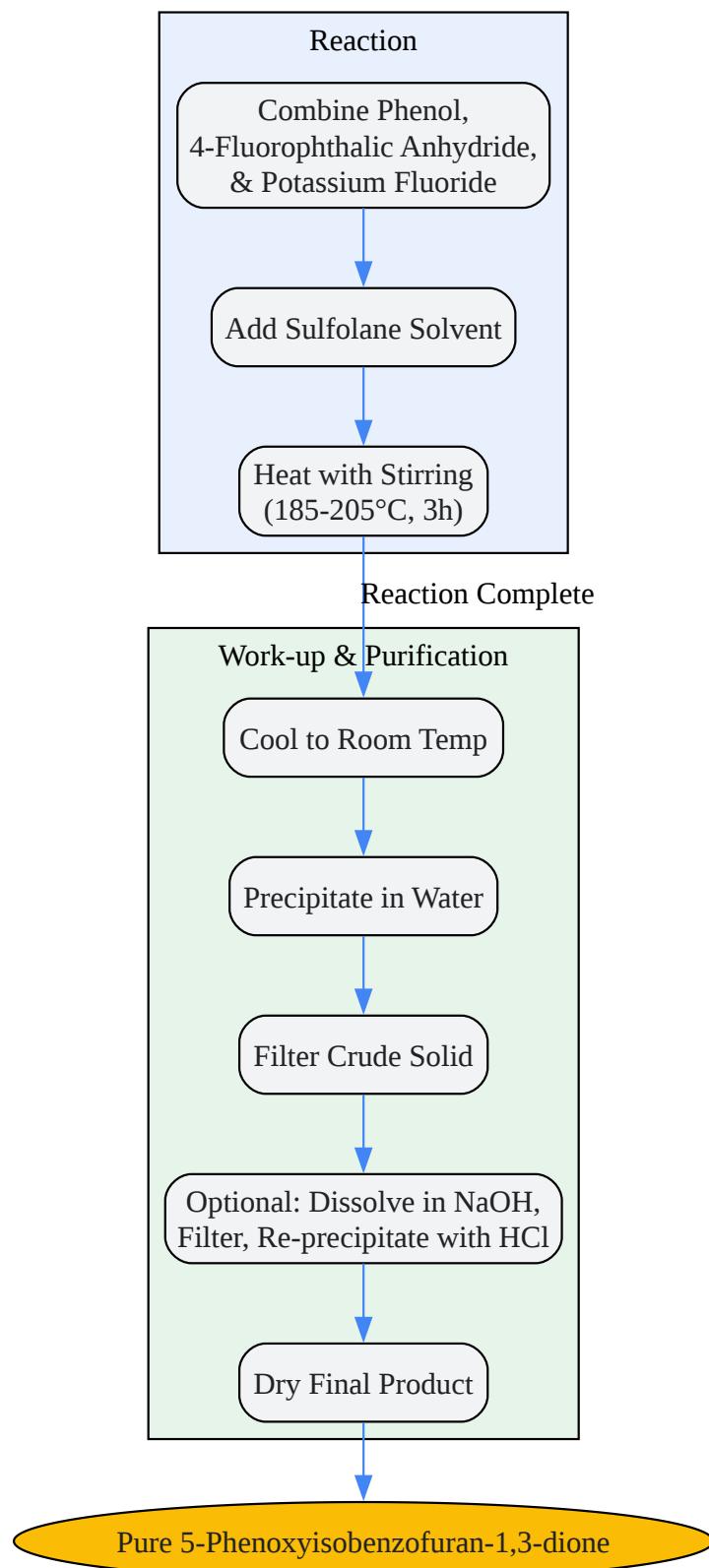
The anhydride functional group serves as a reactive site for nucleophilic attack, making it an ideal monomer for polycondensation reactions to produce high-performance polymers like polyesters and polyimides.^{[2][3]} These polymers are often sought after for their excellent thermal stability and mechanical properties. Furthermore, this compound is a key intermediate in the synthesis of more complex molecules, including pharmaceuticals. Notably, it is a precursor to 5-phenoxyisobenzofuran-1(3H)-one, a key intermediate for the drug Roxadustat, which is used to treat anemia associated with chronic kidney disease.^{[4][5]}

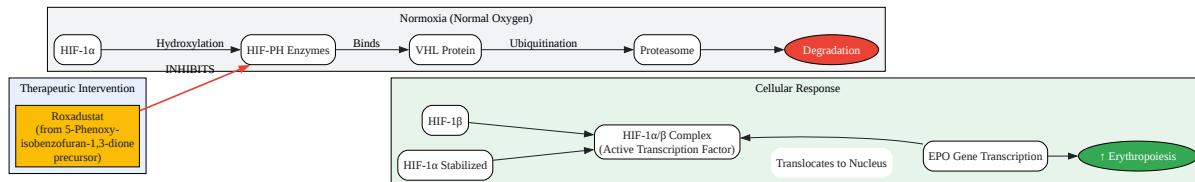
Molecular Structure and Physicochemical Properties

Chemical Structure and Isomerism

The formal IUPAC name for this compound is **5-phenoxyisobenzofuran-1,3-dione**. It is also widely referred to by its synonym, 4-phenoxyphthalic anhydride.^[6] The structure consists of a central phthalic anhydride core to which a phenoxy group (-O-Ph) is attached at the 5-position (or 4-position, depending on the numbering system of the parent phthalic acid).

Diagram: 2D Chemical Structure of 5-Phenoxyisobenzofuran-1,3-dione





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